

An In-depth Technical Guide to 2,6-Dimethyl-4-heptanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diisobutyl carbinol*

Cat. No.: *B1670625*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, reactivity, and applications of 2,6-dimethyl-4-heptanol. All quantitative data is presented in structured tables for ease of reference, and key experimental methodologies are detailed.

Compound Identification and Structural Formula

2,6-Dimethyl-4-heptanol is a branched-chain secondary alcohol.^{[1][2]} Its structure consists of a seven-carbon chain with methyl groups at positions 2 and 6, and a hydroxyl group at position 4.^{[1][2]} This structure is also known by several synonyms, most commonly as Diisobutylcarbinol.^[3]

Chemical Structure:

Key Identifiers:

- IUPAC Name: 2,6-dimethylheptan-4-ol^[3]
- CAS Number: 108-82-7^[3]
- Molecular Formula: C₉H₂₀O^[3]
- Synonyms: Diisobutylcarbinol, 2,6-Dimethylheptan-4-ol, Diisobutylmethanol^{[1][2]}

Physicochemical and Spectroscopic Properties

2,6-Dimethyl-4-heptanol is a colorless liquid with limited solubility in water but soluble in organic solvents like alcohol and ether.^{[1][3]} A summary of its key physical and chemical properties is provided below.

Property	Value	Reference(s)
Molecular Weight	144.25 g/mol	[3]
Density	0.809 g/mL at 25 °C	[4]
Boiling Point	178 °C at 760 mmHg	[4]
Melting Point	Sets to a glass below -65 °C	[3]
Flash Point	66 °C (150.8 °F) - closed cup	[4]
Refractive Index (n _{20/D})	1.423	[4]
Vapor Density	4.97 (Air = 1)	[3]
Solubility	Insoluble in water; Soluble in alcohol and ether	[3]
InChI Key	HXQPUEQDBSPXTE-UHFFFAOYSA-N	[2][5]
SMILES	<chem>CC(C)CC(O)CC(C)C</chem>	[2]

Synthesis and Experimental Protocols

A common and efficient method for the laboratory synthesis of 2,6-dimethyl-4-heptanol is the reduction of the corresponding ketone, 2,6-dimethyl-4-heptanone (diisobutyl ketone). This can be achieved using various reducing agents. An alternative approach involves a Grignard reaction.

Experimental Protocol: Synthesis via Ketone Reduction

This protocol is based on established methods for the reduction of ketones to secondary alcohols.

Reaction: Reduction of 2,6-Dimethyl-4-heptanone

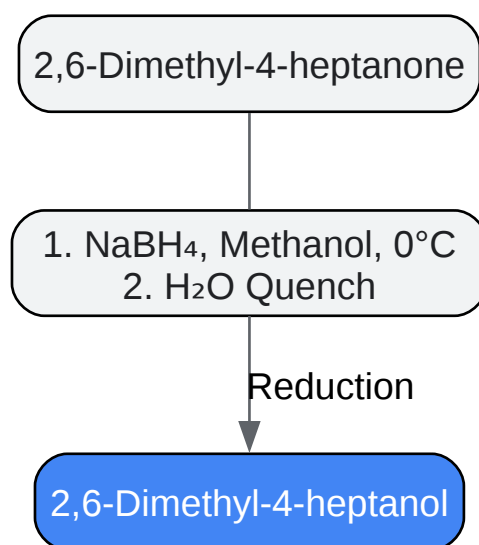
Materials:

- 2,6-Dimethyl-4-heptanone
- Sodium borohydride (NaBH_4)
- Methanol (or Ethanol)
- Diethyl ether
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Deionized water

Procedure:

- In a round-bottomed flask equipped with a magnetic stirrer, dissolve 2,6-dimethyl-4-heptanone (1 equivalent) in methanol at 0 °C (ice bath).
- Slowly add sodium borohydride (1.1 equivalents) to the solution in small portions, maintaining the temperature below 10 °C.
- After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 2-3 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the flask back to 0 °C and slowly add deionized water to quench the excess NaBH_4 .
- Remove the methanol under reduced pressure using a rotary evaporator.
- Transfer the remaining aqueous layer to a separatory funnel and extract the product with diethyl ether (3 x volume of aqueous layer).

- Combine the organic extracts and wash sequentially with deionized water and saturated aqueous NH_4Cl solution.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the solvent under reduced pressure to yield the crude 2,6-dimethyl-4-heptanol.
- The product can be further purified by fractional distillation if required.



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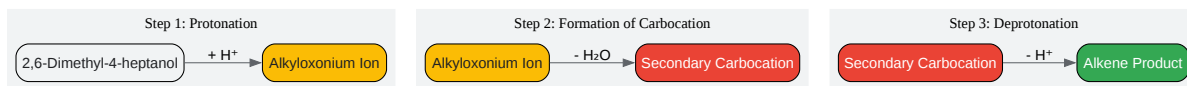
Diagram 1. Synthesis of 2,6-dimethyl-4-heptanol via ketone reduction.

Chemical Reactivity and Applications

As a secondary alcohol, 2,6-dimethyl-4-heptanol undergoes typical reactions such as oxidation to the corresponding ketone, esterification with carboxylic acids or their derivatives, and acid-catalyzed dehydration.^{[1][2]}

Acid-Catalyzed Dehydration

When heated in the presence of a strong acid catalyst like sulfuric acid (H_2SO_4), 2,6-dimethyl-4-heptanol undergoes an E1 elimination reaction to form alkenes. The mechanism involves protonation of the hydroxyl group to form a good leaving group (water), followed by the loss of water to generate a secondary carbocation intermediate. A subsequent deprotonation from an adjacent carbon yields the alkene.



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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. CN100516010C - Method for preparing 2,6-dimethyl-2-heptanol - Google Patents [patents.google.com]
- 3. pure.rug.nl [pure.rug.nl]
- 4. US3374246A - Preparation of 2, 4, 6-heptanetrione and 2, 6-dimethyl-4-pyranone - Google Patents [patents.google.com]
- 5. Dynamic Covalent Kinetic Resolution - PMC [pmc.ncbi.nlm.nih.gov]
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Email: info@benchchem.com